

# An In-depth Technical Guide to Myristoleyl Alcohol: Navigating Data Scarcity

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## Compound of Interest

Compound Name: *Myristoleyl alcohol*

Cat. No.: *B013441*

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An Important Note to the Researcher: The following guide addresses the topic of **Myristoleyl Alcohol**. It is critical to note that publicly available, in-depth technical information for this specific unsaturated fatty alcohol is sparse, particularly concerning its applications in drug development and detailed safety protocols. The scientific community has more extensively studied its saturated counterpart, Myristyl Alcohol. This guide will provide all available data for **Myristoleyl Alcohol** while also drawing comparisons to the well-documented Myristyl Alcohol to offer a broader context.

## Core Identification and Properties of Myristoleyl Alcohol

**Myristoleyl alcohol**, systematically known as (Z)-9-Tetradecen-1-ol, is an unsaturated fatty alcohol with a 14-carbon chain and a single cis-double bond at the ninth carbon position.

CAS Number: 35153-15-2<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup>

Synonyms: cis-9-Tetradecen-1-ol, (Z)-9-Tetradecen-1-ol, (9Z)-9-Tetradecen-1-ol<sup>[1]</sup>

## Chemical and Physical Properties

Quantitative data for **Myristoleyl alcohol** is not as readily available as for more common compounds. The following table summarizes the known properties. For context, the corresponding data for the saturated Myristyl alcohol is included.

Property	Myristoleyl Alcohol ((Z)-9-Tetradecen-1-ol)	Myristyl Alcohol (Tetradecan-1-ol)
CAS Number	35153-15-2[1][2][3]	112-72-1[4][5][6][7][8]
Molecular Formula	C14H28O[1][2]	C14H30O[4][7][9]
Molecular Weight	212.37 g/mol [1]	214.39 g/mol
Appearance	Colorless liquid[2]	White waxy solid, flakes, or powder[4][5][7]
Boiling Point	307.1°C at 760mmHg (Predicted)	>260 °C
Melting Point	35.5°C (Estimated)	38 °C (100 °F; 311 K)[6]
Density	0.846 g/cm <sup>3</sup> (Predicted)	0.824 g/cm <sup>3</sup>
Solubility	Insoluble in water (Predicted)	Practically insoluble in water, soluble in diethyl ether, and slightly soluble in ethanol[4][6]

## Safety Data Sheet (SDS) Information for Myristoleyl Alcohol

Detailed Safety Data Sheets for **Myristoleyl alcohol** are not widely available from major chemical suppliers. An SDS for (Z)-9-Tetradecen-1-ol provides limited information, with many toxicological and ecological data points listed as "no data available"[10].

## Hazard Identification and First Aid

Based on the available information for (Z)-9-Tetradecen-1-ol:

- Hazard Statements: No specific GHS hazard statements are consistently provided. General safe handling practices for laboratory chemicals are recommended.
- Precautionary Statements:
  - Inhalation: Move to fresh air[10].

- Skin Contact: Remove contaminated clothing and wash skin with soap and water[10].
- Eye Contact: Rinse with water for at least 15 minutes[10].
- Ingestion: Rinse mouth with water. Do not induce vomiting[10].

## Handling and Storage

- Handling: Avoid dust formation and wear appropriate personal protective equipment (PPE), including gloves and eye protection[10].
- Storage: Store in a cool, dry, well-ventilated area.

## Toxicological and Ecological Information

There is a significant lack of data on the toxicity and ecotoxicity of **Myristoleyl alcohol**. Most available safety data sheets state that information on acute toxicity, skin corrosion/irritation, carcinogenicity, and aquatic toxicity is not available[10].

## Applications and Research Landscape

The primary documented application of **Myristoleyl alcohol** is in the field of chemical ecology, where it functions as an insect pheromone or a component of pheromone blends[3]. Its use in drug development, pharmaceutical formulations, or as a bioactive molecule in mammalian systems is not well-documented in publicly available literature.

In contrast, its saturated analog, Myristyl alcohol, has a broad range of applications, including:

- Pharmaceuticals: Used as an emollient, emulsion stabilizer, and viscosity-controlling agent in topical and parenteral formulations[4][5]. It has also been investigated as a penetration enhancer for transdermal drug delivery and as a stabilizer in niosome formulations[5].
- Cosmetics: Widely used in skin care and hair care products for its emollient, thickening, and stabilizing properties[4][7].
- Industrial: Acts as an intermediate in the synthesis of surfactants and other chemicals[4].

## Experimental Protocols and Methodologies

Due to the limited research applications of **Myristoleyl alcohol** outside of insect chemical ecology, there are no established, standardized protocols for its use in drug development or related fields to present here.

## Synthesis and Production

**Myristoleyl alcohol** is not as commercially prevalent as Myristyl alcohol. While specific industrial synthesis routes for **Myristoleyl alcohol** are not detailed in the search results, fatty alcohols can generally be produced by the reduction of the corresponding fatty acids or their esters.

The production of Myristyl alcohol is well-established and typically involves the hydrogenation of myristic acid or its esters, which are derived from natural sources like coconut or palm kernel oil[4][6][7].

## Conclusion and Future Directions

**Myristoleyl alcohol** ((Z)-9-Tetradecen-1-ol) is a specialty chemical with a defined role as an insect pheromone. However, there is a significant gap in the scientific literature regarding its safety, biological activity in higher organisms, and potential applications in pharmaceutical and drug development. Researchers and scientists investigating this compound should proceed with caution, conducting thorough safety and toxicological evaluations. The well-documented properties and applications of its saturated counterpart, Myristyl alcohol, may offer a starting point for predicting its behavior, but experimental validation is crucial. Further research is needed to unlock any potential therapeutic or formulation benefits of **Myristoleyl alcohol**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Myristoleyl Alcohol: Navigating Data Scarcity]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b013441#myristoleyl-alcohol-cas-number-and-safety-data-sheet-information]

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